

Application Note: Analytical Determination of 1-Tetradecyl-3-methylimidazolium Chloride

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Compound of Interest

Compound Name: *1-Tetradecyl-3-methylimidazolium chloride*

CAS No.: *171058-21-2*

Cat. No.: *B062011*

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Abstract

This application note details robust analytical protocols for the quantification of **1-tetradecyl-3-methylimidazolium chloride** ([C14mim]Cl), a long-chain ionic liquid (IL) surfactant. Due to its amphiphilic nature and permanent positive charge, [C14mim]Cl presents unique chromatographic challenges, including severe peak tailing and strong retention on reverse-phase media. This guide provides two distinct workflows: a High-Performance Liquid Chromatography with UV Detection (HPLC-UV) method for quality control and high-concentration formulations, and a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for trace impurity analysis and biological matrices.

Introduction

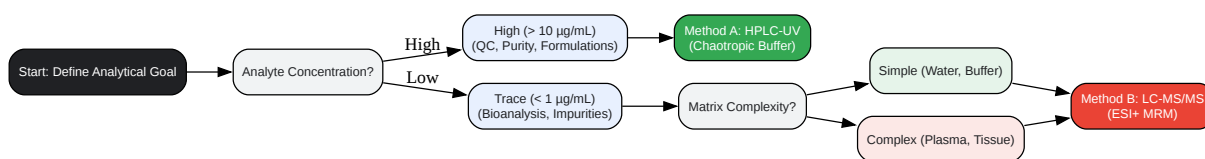
1-Tetradecyl-3-methylimidazolium chloride (CAS: 171058-21-2) is an imidazolium-based ionic liquid used as a surfactant, antimicrobial agent, and catalyst in organic synthesis. While less volatile than traditional organic solvents, its long alkyl chain (C14) confers significant lipophilicity and cytotoxicity compared to shorter-chain homologs (e.g., [C4mim]Cl).

Key Analytical Challenges

- **Cationic Tailing:** The permanent positive charge interacts strongly with residual silanols on silica-based columns, leading to peak tailing.
- **Hydrophobicity:** The C14 chain requires high organic solvent strength for elution.
- **Lack of Chromophores:** While the imidazole ring absorbs UV, the extinction coefficient is moderate, limiting UV sensitivity for trace analysis.

Decision Matrix: Method Selection

Select the appropriate workflow based on your sensitivity requirements and sample matrix complexity.



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Figure 1: Decision matrix for selecting the optimal analytical approach for [C14mim]Cl.

Method A: HPLC-UV (Quality Control & Purity)

Scope: Routine assay of raw materials, stability testing, and formulation verification. **Principle:** Reverse-phase chromatography using a chaotropic salt additive to mask silanols and improve peak symmetry.

Chromatographic Conditions

Parameter	Specification	Rationale
Column	C18, 150 x 4.6 mm, 3.5 μ m (e.g., Agilent Zorbax Eclipse Plus)	End-capped C18 minimizes silanol activity.
Mobile Phase A	20 mM Potassium Hexafluorophosphate (KPF ₆) in Water	Critical: The PF ₆ ⁻ anion forms a neutral ion pair with [C14mim] ⁺ , improving peak shape.
Mobile Phase B	Acetonitrile (HPLC Grade)	Required to elute the hydrophobic C14 chain.
Mode	Isocratic: 15% A / 85% B	High organic content is necessary to elute C14 in <10 min.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Detection	UV @ 212 nm	Absorption maximum of the imidazolium ring.
Injection Vol.	10 μ L	
Run Time	12 minutes	Retention time approx. 6–8 minutes.

System Suitability Criteria

- Tailing Factor (Tf): < 1.5 (Achieved via KPF₆ additive).
- Precision (RSD): < 1.0% for n=6 injections.
- Resolution: > 2.0 from any synthesis precursors (e.g., 1-methylimidazole).

“

Note: Phosphate buffers (KH_2PO_4) can be used as an alternative to KPF_6 but may result in broader peaks. Do not use KPF_6 with LC-MS systems as it is non-volatile and will contaminate the source.

Method B: LC-MS/MS (Trace & Bioanalysis)

Scope: Genotoxic impurity screening in drug substances, pharmacokinetic (PK) studies in plasma/serum. Principle: Electrospray Ionization (ESI) in positive mode. The permanent cationic charge of $[\text{C14mim}]^+$ makes it an ideal candidate for MS detection with extreme sensitivity.

Mass Spectrometry Parameters (ESI+)

The method tracks the fragmentation of the parent cation $[\text{C14mim}]^+$ to the methylimidazolium ring product.

- Ion Source: Electrospray Ionization (ESI), Positive Mode.
- Precursor Ion (Q1): m/z 279.3 ($[\text{M}]^+$)
- Product Ion (Q3): m/z 83.1 (Quantifier), m/z 41.1 (Qualifier)
- Dwell Time: 100 ms

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
[C14mim] ⁺	279.3	83.1	25–30	Loss of C14 alkene chain (neutral loss).
[C14mim] ⁺	279.3	41.1	45	Ring fragmentation.

| IS (e.g., [C12mim]⁺) | 251.3 | 83.1 | 25 | Analogous fragmentation. |

UHPLC Conditions (MS-Compatible)

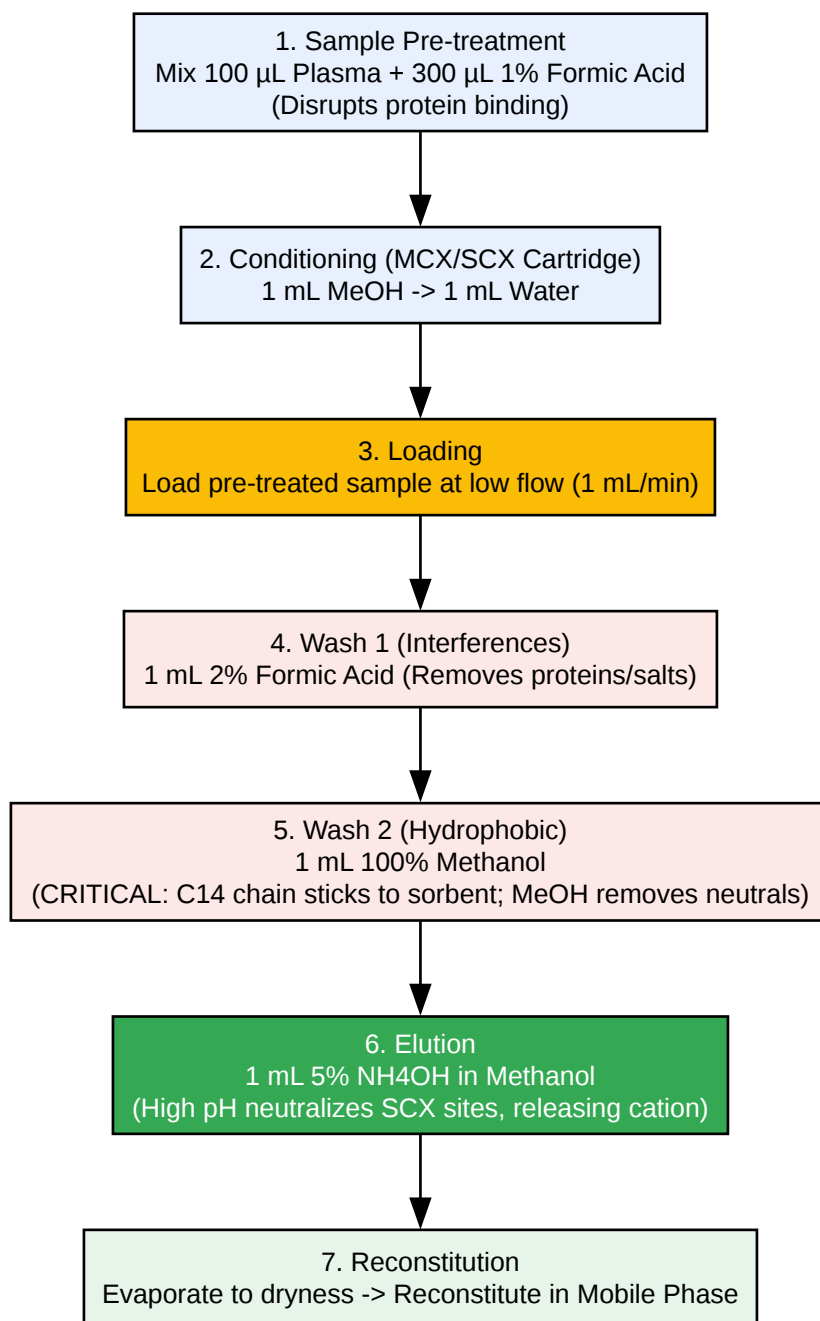
Since non-volatile salts (KPF₆) cannot be used, peak shape is controlled using a volatile buffer and a charged-surface hybrid (CSH) column.

- Column: Waters XSelect CSH C18, 2.1 x 50 mm, 2.5 μm. (CSH technology provides a low-level positive surface charge that repels cationic analytes, drastically reducing tailing).
- Mobile Phase A: 10 mM Ammonium Acetate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0.0 min: 40% B
 - 1.0 min: 40% B
 - 4.0 min: 95% B (Elution of C14)
 - 5.0 min: 95% B
 - 5.1 min: 40% B (Re-equilibration)

Sample Preparation Protocols

Protocol: Solid Phase Extraction (SPE) for Plasma

For biological matrices, Strong Cation Exchange (SCX) is superior to standard Reverse Phase (HLB) because [C14mim]⁺ is permanently charged.



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Figure 2: Mixed-mode Strong Cation Exchange (MCX) extraction protocol for biological fluids.

Step-by-Step Rationale:

- Acidification: Ensures proteins are denatured and do not clog the cartridge.
- Wash 2 (MeOH): Since the analyte is bound by charge (ionic interaction), organic solvents like methanol will not elute it, but will wash away neutral lipids and matrix components.
- Elution: Ammonium hydroxide neutralizes the sulfonic acid groups on the SCX sorbent, releasing the [C14mim]⁺ cation.

Validation Parameters (ICH Q2)

Parameter	Method A (HPLC-UV)	Method B (LC-MS/MS)
Linearity Range	10 – 1000 µg/mL	1 – 1000 ng/mL
LOD	~ 2 µg/mL	~ 0.1 ng/mL
LOQ	~ 5 µg/mL	~ 0.5 ng/mL
Recovery	98 - 102% (Drug Product)	85 - 95% (Plasma SPE)
Specificity	Resolves from 1-methylimidazole	Resolves from endogenous amines

Safety & Handling

- Toxicity: [C14mim]Cl is classified as toxic to aquatic life with long-lasting effects (H411) and a skin irritant (H315).
- Disposal: All waste containing PF₆⁻ salts (Method A) must be segregated from standard organic waste due to potential HF formation during incineration.
- Storage: Hygroscopic solid. Store in a desiccator.

References

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Sources

- [1. Solid-phase extraction of room-temperature imidazolium ionic liquids from aqueous environmental samples - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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